

Application Notes and Protocols for the Quantification of But-2-eneperoxoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *But-2-eneperoxoic acid*

Cat. No.: *B15490070*

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Introduction

But-2-eneperoxoic acid (percrotonic acid) is an organic peroxy acid of growing interest in various fields, including organic synthesis and as a potential disinfectant. Accurate quantification of this analyte is crucial for process monitoring, quality control, and safety. Due to its reactive nature and potential co-existence with hydrogen peroxide and the parent carboxylic acid (crotonic acid), reliable and selective analytical methods are required. This document provides detailed application notes and protocols for the quantification of **But-2-eneperoxoic acid** in solution, adapted from established methods for similar short-chain peroxy acids.

Analytical Methods Overview

Several analytical techniques can be employed for the quantification of **But-2-eneperoxoic acid**. The choice of method depends on the concentration range of the analyte, the sample matrix, and the available instrumentation. The primary methods include:

- **Redox Titration:** A classic and robust method suitable for determining high concentrations of peroxy acids.
- **High-Performance Liquid Chromatography (HPLC):** A versatile technique offering high selectivity and sensitivity. Both direct and indirect (derivatization) methods can be employed.

- Colorimetric Assays: Simple and rapid methods ideal for quantifying low concentrations of peroxy acids.

Redox Titration Method

Redox titration is a widely used and cost-effective method for the determination of peroxy acids at concentrations typically above 1%^{[1][2]}. The method involves a two-step titration to separately quantify hydrogen peroxide and the peroxy acid.

Principle

In the first step, hydrogen peroxide is titrated with a standard solution of cerium(IV) sulfate in an acidic medium under cold conditions. In the second step, potassium iodide is added, which reacts with the peroxy acid to liberate iodine. The liberated iodine is then titrated with a standard solution of sodium thiosulfate^[1].

Experimental Protocol

Reagents and Equipment:

- Ceric(IV) sulfate solution (0.1 N), standardized
- Sodium thiosulfate solution (0.1 N), standardized
- Sulfuric acid (10% v/v)
- Potassium iodide solution (10% w/v)
- Ferroin indicator solution
- Starch indicator solution (1% w/v), freshly prepared
- Crushed ice
- Analytical balance
- Burettes (50 mL and 20 mL)
- Erlenmeyer flasks (250 mL)

- Magnetic stirrer and stir bar

Procedure:

- Sample Preparation: Accurately weigh a sample containing a known amount of **But-2-eneperoxoic acid** into a 250 mL Erlenmeyer flask.
- Hydrogen Peroxide Titration:
 - Add approximately 25 g of crushed ice and 10 mL of 10% sulfuric acid to the flask.
 - Add 3 drops of ferroin indicator.
 - Titrate the solution with 0.1 N ceric(IV) sulfate until the color changes from orange to a stable light blue.
 - Record the volume of ceric(IV) sulfate solution used (V1).
- **But-2-eneperoxoic Acid** Titration:
 - To the same flask, add 10 mL of 10% potassium iodide solution. The solution will turn dark brown due to the liberation of iodine.
 - Immediately titrate with 0.1 N sodium thiosulfate until the brown color starts to fade.
 - Add 1 mL of starch indicator solution. The solution will turn dark blue/black.
 - Continue the titration with 0.1 N sodium thiosulfate until the blue color disappears completely.
 - Record the volume of sodium thiosulfate solution used (V2).

Calculations:

The concentrations of hydrogen peroxide and **But-2-eneperoxoic acid** can be calculated using the following formulas:

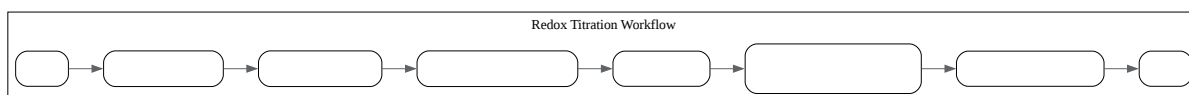
- $\% \text{H}_2\text{O}_2 = (V_1 \times N_1 \times 1.701) / \text{Sample Weight (g)}$

- % **But-2-eneperoxoic Acid** = $(V_2 \times N_2 \times 5.105) / \text{Sample Weight (g)}$

Where:

- V_1 = Volume of ceric(IV) sulfate solution (mL)
- N_1 = Normality of ceric(IV) sulfate solution
- V_2 = Volume of sodium thiosulfate solution (mL)
- N_2 = Normality of sodium thiosulfate solution
- 1.701 is the milliequivalent weight of H_2O_2 multiplied by 100
- 5.105 is the milliequivalent weight of **But-2-eneperoxoic acid** (Molar Mass = 102.09 g/mol) multiplied by 100

Workflow Diagram



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Caption: Workflow for the redox titration of **But-2-eneperoxoic acid**.

High-Performance Liquid Chromatography (HPLC) Methods

HPLC offers higher selectivity and sensitivity compared to titration and is suitable for a wider range of concentrations.

A. Direct HPLC-UV Method

This method involves the direct analysis of the sample by reversed-phase HPLC with UV detection at a low wavelength.

Principle:

But-2-eneperoxoic acid, being a polar molecule, can be separated from its parent acid and hydrogen peroxide on a C8 or C18 column using an aqueous mobile phase. Detection is performed at a low UV wavelength (e.g., 200-210 nm) where the peroxy acid exhibits some absorbance.

Experimental Protocol:

- Instrumentation: HPLC system with a UV detector.
- Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μ m).
- Mobile Phase: Isocratic elution with a mixture of phosphate buffer (e.g., 20 mM, pH 3.0) and acetonitrile (e.g., 95:5 v/v).
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 μ L.
- Column Temperature: 30 $^{\circ}$ C.
- Detection: UV at 210 nm.
- Sample Preparation: Dilute the sample in the mobile phase to a concentration within the calibration range. Filter through a 0.45 μ m syringe filter before injection.
- Calibration: Prepare a series of standards of **But-2-eneperoxoic acid** in the mobile phase and construct a calibration curve.

B. Indirect HPLC-UV Method via Derivatization

This method involves the derivatization of the peroxy acid with a sulfide reagent to form a sulfoxide, which can be detected at a higher and more selective wavelength. This approach is particularly useful for low concentrations and in complex matrices.

Principle:

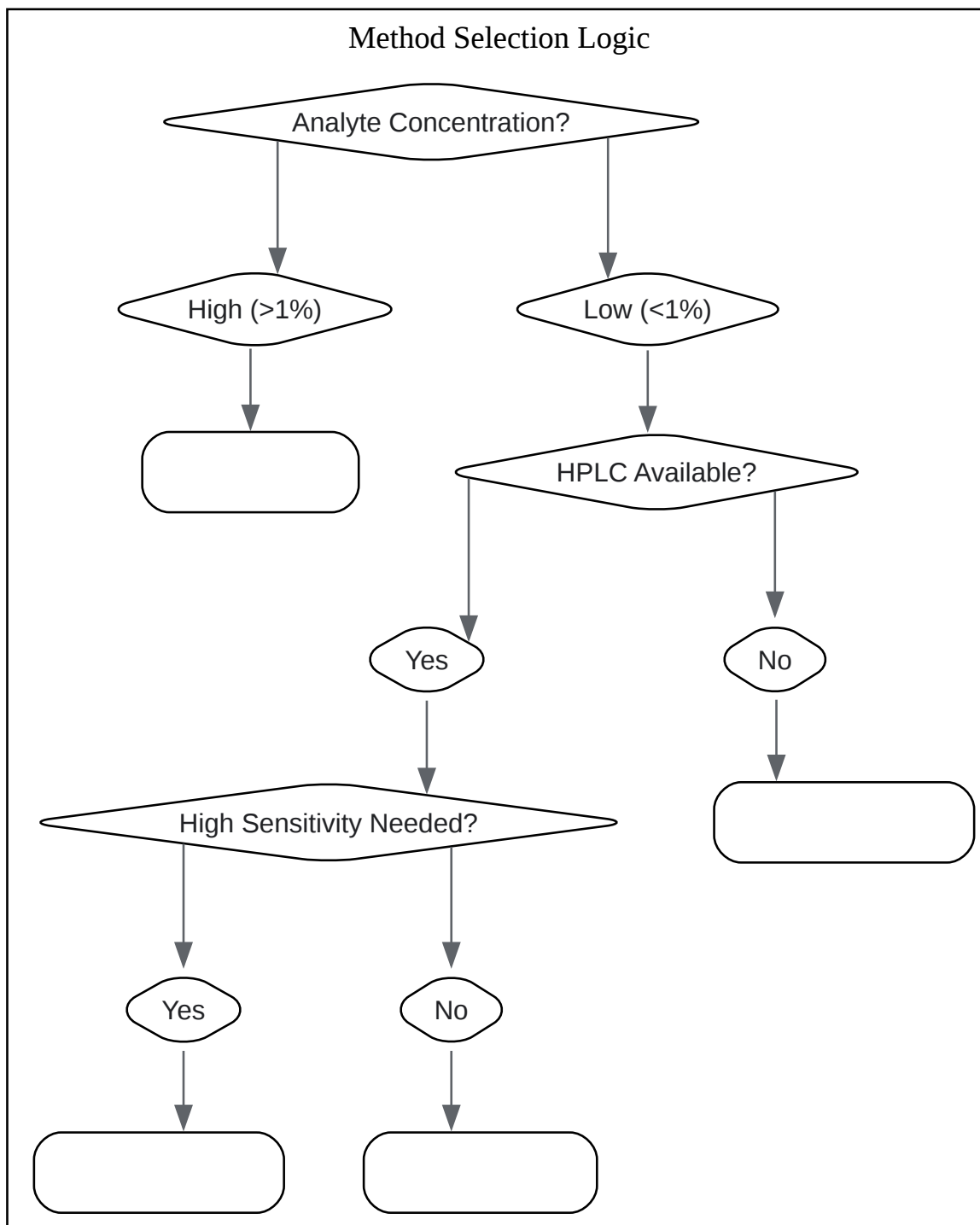
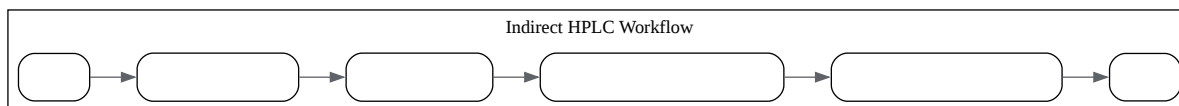
But-2-eneperoxoic acid selectively oxidizes a sulfide, such as methyl p-tolyl sulfide (MTS), to its corresponding sulfoxide (MTSO). The resulting sulfoxide is then quantified by reversed-phase HPLC with UV detection. This method minimizes interference from hydrogen peroxide[3].

Experimental Protocol:

- Instrumentation: HPLC system with a UV detector.
- Derivatization Reagent: Methyl p-tolyl sulfide (MTS) solution in acetonitrile.
- Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μ m).
- Mobile Phase: Gradient or isocratic elution with a mixture of water and acetonitrile.
- Flow Rate: 1.0 mL/min.
- Injection Volume: 20 μ L.
- Column Temperature: 35 $^{\circ}$ C.
- Detection: UV at 225 nm (for MTSO).
- Derivatization Procedure:
 - To a known volume of the sample, add an excess of the MTS solution.
 - Allow the reaction to proceed for a specific time (e.g., 15 minutes) at a controlled temperature.
 - Quench the reaction if necessary.
 - Inject the derivatized sample into the HPLC system.
- Calibration: Prepare standards of **But-2-eneperoxoic acid** and derivatize them in the same manner as the samples to create a calibration curve based on the peak area of the resulting

sulfoxide.

Workflow Diagram for Indirect HPLC



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